A Guide to L-2-Cyanophenylalanine for Advanced Research and Drug Development

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Compound of Interest

Compound Name:	*L-2-Cyanophenylalanine*
CAS No.:	*263396-42-5*
Cat. No.:	*B556776*

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the non-natural amino acid **L-2-Cyanophenylalanine**. This document provides a holistic overview, from commercial sourcing and quality assessment to its critical applications in peptide synthesis and as a sophisticated molecular probe.

Introduction: The Strategic Value of L-2-Cyanophenylalanine

In the landscape of modern medicinal chemistry and chemical biology, the incorporation of non-natural amino acids into peptides and proteins is a powerful strategy for modulating their structure, function, and therapeutic potential.[1][2] **L-2-Cyanophenylalanine**, with its unique ortho-cyano substituted phenyl ring, offers a versatile tool for researchers.[3] Its distinct electronic and steric properties can confer enhanced enzymatic stability, improved pharmacokinetic profiles, and novel biological activities to parent molecules.[4] This guide will delve into the technical specifics of **L-2-Cyanophenylalanine**, providing the necessary insights for its effective utilization in demanding research and development environments.

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Commercial Sourcing and Supplier Overview

The accessibility of high-purity **L-2-Cyanophenylalanine** and its derivatives is crucial for reproducible and reliable experimental outcomes. A number of reputable chemical suppliers offer this compound in various forms to cater to different synthetic strategies.

Key Commercial Suppliers

Several companies specialize in the provision of non-natural amino acids, including **L-2-Cyanophenylalanine**. These suppliers often provide detailed certificates of analysis and technical support. Notable suppliers include:

- Ningbo Inno Pharmachem Co., Ltd.[5][6]
- Biosynth[3]
- Chem-Impex[3]
- Suzhou Haiyu Biological Technology Co., LTD.
- Anaspec[7]
- CP Lab Safety
- ChemicalBook (aggregator of multiple suppliers)

It is imperative for researchers to request and scrutinize the Certificate of Analysis (CoA) from any supplier to verify the purity and identity of the compound.

Available Forms and Typical Specifications

L-2-Cyanophenylalanine is commercially available in its free form, as well as with protecting groups on the alpha-amino group, which are essential for peptide synthesis. The two most common protected forms are Boc-(tert-butyloxycarbonyl) and Fmoc-(9-fluorenylmethyloxycarbonyl).

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Compound Name	CAS Number	Typical Purity	Common Applications
L-2-Cyanophenylalanine	263396-42-5	≥95% - ≥98%	General research, starting material for derivatization
Boc-L-2-Cyanophenylalanine	216312-53-7	≥99% (HPLC)	Boc-based solid-phase and solution-phase peptide synthesis
Fmoc-L-2-Cyanophenylalanine	401933-16-2	High Purity	Fmoc-based solid-phase peptide synthesis

Data compiled from supplier information and public databases.

Synthesis and Manufacturing Considerations

The synthesis of enantiomerically pure **L-2-Cyanophenylalanine** is a non-trivial process that requires careful control of stereochemistry.[5] Understanding the synthetic routes can provide insights into potential impurities.

General Synthetic Approaches

Two primary strategies are employed for the synthesis of **L-2-Cyanophenylalanine**:

- Stereoselective Synthesis: This approach utilizes chiral catalysts or auxiliaries to directly produce the desired L-enantiomer with high enantiomeric excess.[5] This method is often preferred as it avoids the need for a separate resolution step.
- Resolution of Racemic Mixtures: A racemic mixture of 2-Cyanophenylalanine can be synthesized, followed by resolution using chiral resolving agents or enzymatic methods to isolate the L-enantiomer.[5]

Caption: High-level overview of synthetic routes to **L-2-Cyanophenylalanine**.

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Quality Control and Analytical Characterization

Ensuring the purity and identity of **L-2-Cyanophenylalanine** is paramount for its successful application. A combination of analytical techniques should be employed for comprehensive characterization.

Recommended Analytical Methods

Analytical Technique	Purpose	Expected Outcome
High-Performance Liquid Chromatography (HPLC)	Purity assessment and quantification of impurities.	A major peak corresponding to the product with minimal impurity peaks.
Chiral HPLC	Determination of enantiomeric purity.	A single peak for the L-enantiomer, with the D-enantiomer below the limit of detection.
Mass Spectrometry (MS)	Confirmation of molecular weight.	A molecular ion peak corresponding to the expected mass of the compound.
Nuclear Magnetic Resonance (NMR) Spectroscopy (^{1}H and ^{13}C)	Structural elucidation and confirmation of identity.	A spectrum consistent with the chemical structure of L-2-Cyanophenylalanine.
Fourier-Transform Infrared (FTIR) Spectroscopy	Identification of functional groups.	Characteristic peaks for the nitrile, carboxylic acid, and amine groups.

Experimental Protocol: Purity Determination by RP-HPLC

The following is a general protocol for the purity determination of **L-2-Cyanophenylalanine** using reverse-phase HPLC. Method optimization will be required based on the specific instrument and column used.

- Sample Preparation:

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- Accurately weigh approximately 1 mg of **L-2-Cyanophenylalanine**.
- Dissolve in a suitable solvent (e.g., a mixture of water and acetonitrile) to a final concentration of 0.5 mg/mL.

- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
  - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
  - Mobile Phase B: 0.1% TFA in acetonitrile.
  - Gradient: A linear gradient from 5% to 95% Mobile Phase B over 20 minutes.
  - Flow Rate: 1.0 mL/min.
  - Detection: UV at 220 nm and 254 nm.
  - Injection Volume: 10 µL.
- Data Analysis:
  - Integrate all peaks in the chromatogram.
  - Calculate the area percentage of the main peak to determine the purity.

Caption: A typical quality control workflow for **L-2-Cyanophenylalanine**.

Applications in Research and Drug Discovery

The unique properties of **L-2-Cyanophenylalanine** make it a valuable tool in various research and drug discovery applications.

Peptide Synthesis and Peptidomimetics

The incorporation of **L-2-Cyanophenylalanine** into peptide sequences can be used to:

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- Introduce Conformational Constraints: The steric bulk of the ortho-cyano group can restrict the conformational freedom of the peptide backbone, potentially leading to more stable and selective binders.
- Enhance Proteolytic Stability: The non-natural side chain can hinder recognition by proteases, thereby increasing the in vivo half-life of peptide-based therapeutics.[4]
- Modulate Receptor Binding: The electronic properties of the nitrile group can alter the binding affinity and selectivity of a peptide for its target receptor.

Development of Enzyme Inhibitors

L-2-Cyanophenylalanine can serve as a key building block in the design of enzyme inhibitors.[3] The nitrile group can act as a warhead, a hydrogen bond acceptor, or a bioisosteric replacement for other functional groups in the design of potent and selective inhibitors.

Fluorescent Probe for Studying Protein Dynamics

The cyano group of **L-2-Cyanophenylalanine** can serve as a fluorescent probe to study protein folding, protein-protein interactions, and protein-membrane interactions.[8] Its fluorescence is sensitive to the local environment, providing a powerful tool for investigating dynamic processes in biological systems.[8]

Handling and Storage

Proper handling and storage are essential to maintain the integrity of **L-2-Cyanophenylalanine**.

- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container. For long-term storage, refrigeration (2-8 °C) is recommended.
- Handling: Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.

Conclusion

L-2-Cyanophenylalanine is a versatile and powerful tool for researchers and drug developers. Its unique structural and electronic properties offer a means to rationally design peptides and

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small molecules with improved therapeutic potential. A thorough understanding of its sourcing, quality control, and applications is crucial for its effective implementation in research and development programs. This guide provides a foundational understanding to empower scientists in leveraging the full potential of this valuable non-natural amino acid.

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